

# Personal protective equipment for handling 800CW NHS ester

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	800CW NHS ester	
Cat. No.:	B8823005	Get Quote

## Essential Safety and Handling Guide for 800CW NHS Ester

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with 800CW N-hydroxysuccinimide (NHS) ester. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of the product.

#### **Product Identification and Properties**

**800CW NHS ester** is a near-infrared, water-soluble fluorescent dye that is reactive toward primary amines. It is widely used for labeling proteins, antibodies, and other biomolecules. While a Safety Data Sheet (SDS) for a similar product indicates it is not classified as a hazardous substance, standard laboratory precautions should always be observed.[1]

Table 1: Physical and Chemical Properties of 800CW NHS Ester



Property	Value	Source
Molecular Formula	C50H54N3Na3O17S4	[2][3]
Molecular Weight	~1166.20 g/mol	[2][4]
Excitation Maximum (λex)	773-774 nm (in PBS)	
Emission Maximum (λem)	789-792 nm (in PBS)	_
Appearance	Lyophilized solid	_
Solubility	Water, DMSO, DMF	_

### **Personal Protective Equipment (PPE)**

Although not formally classified as hazardous, direct contact with **800CW NHS ester** and its solutions should be avoided. The following PPE is mandatory when handling this compound:

- Gloves: Nitrile or neoprene gloves are required to prevent skin contact. Given the use of organic solvents like DMSO or DMF for reconstitution, ensure the chosen gloves are resistant to these chemicals.
- Eye Protection: Chemical splash goggles or safety glasses that meet the ANSI Z87.1 standard are essential to protect the eyes from splashes of the powder or its solutions.
- Lab Coat: A standard laboratory coat should be worn to protect clothing and skin.

#### **Handling and Storage**

**800CW NHS ester** is highly sensitive to moisture and light. Proper handling and storage are critical to prevent its degradation.

- Storage of Lyophilized Powder: Store the vial at -20°C in a desiccated, dark environment. The undissolved dye can be stored for up to one year under these conditions.
- Reconstitution:
  - Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation.



- Reconstitute the dye in an anhydrous, amine-free organic solvent such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF). Do not use aqueous buffers for reconstitution as the NHS ester will rapidly hydrolyze.
- Prepare fresh solutions for each experiment and avoid repeated freeze-thaw cycles.
- Storage of Solutions: Dye prepared in DMSO can be stored at -20°C for up to two weeks, protected from light and moisture. Any dye solubilized in water or aqueous buffer must be used immediately and the remainder discarded.

### **Experimental Protocol: Antibody Labeling**

This protocol provides a general procedure for labeling an IgG antibody with **800CW NHS ester**. Optimization may be required for different proteins.

#### Materials:

- 800CW NHS ester
- Antibody (in an amine-free buffer, e.g., PBS)
- Anhydrous DMSO
- Reaction Buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5)
- Purification column (e.g., size-exclusion chromatography)

#### Procedure:

- Prepare the Antibody: Adjust the antibody concentration to 2-5 mg/mL in the Reaction Buffer.
   Ensure the buffer is free of primary amines like Tris.
- Prepare the Dye Solution: Immediately before use, dissolve a small amount of 800CW NHS
   ester in anhydrous DMSO to a concentration of 10 mg/mL.
- Labeling Reaction:



- Add the calculated amount of the dye solution to the antibody solution while gently vortexing. A common starting point is a 5-10 fold molar excess of dye to antibody.
- Incubate the reaction for 1-2 hours at room temperature in the dark.
- Purification: Separate the labeled antibody from the unreacted dye using a size-exclusion chromatography column or dialysis.
- Characterization: Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the protein) and ~774 nm (for the dye).

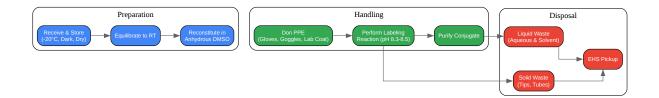
## **Disposal Plan**

- Unused Reagent: Unwanted 800CW NHS ester in its solid form or dissolved in an organic solvent should be disposed of as chemical waste through your institution's Environmental Health and Safety (EHS) office.
- Aqueous Waste: While some dilute, non-mutagenic fluorescent dye solutions may be eligible
  for drain disposal, it is best practice to collect all aqueous waste containing the dye and
  unreacted NHS ester for EHS pickup.
- Contaminated Materials: Gloves, pipette tips, and other disposable materials contaminated with the dye should be placed in a designated solid chemical waste container.

#### **Visual Guides**

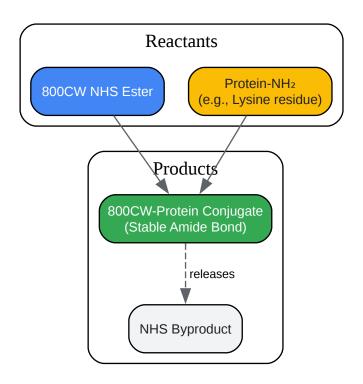
The following diagrams illustrate the key workflows and chemical principles for handling **800CW NHS ester**.





Click to download full resolution via product page

Caption: Safe handling workflow for **800CW NHS ester** from receipt to disposal.



Click to download full resolution via product page

Caption: Reaction of **800CW NHS ester** with a primary amine on a protein.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. 800CW NHS ester | AxisPharm [axispharm.com]
- 2. shop.licorbio.com [shop.licorbio.com]
- 3. IRDye® 800CW, NHS ester (CAS 956579-01-4): R&D Systems [rndsystems.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 800CW NHS ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8823005#personal-protective-equipment-for-handling-800cw-nhs-ester]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



## Safety Operating Guide

Check Availability & Pricing

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com